

The JX040 SCR: A Technical Analysis for Research Applications

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Compound of Interest

Compound Name: JX040

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the **JX040** Silicon-Controlled Rectifier (SCR) chip. While the **JX040** is an electronic component primarily designed for power control applications, this paper will detail its technical specifications for researchers and scientists who may encounter it in laboratory equipment. Furthermore, to address the interests of drug development professionals, this guide will draw a parallel to the more biologically relevant "organ-on-a-chip" technology, which is at the forefront of preclinical research.

JX040 SCR Chip: Core Technical Data

The **JX040** is a series of sensitive gate SCRs known for their high dV/dt rate and resistance to electromagnetic interference.^{[1][2]} These characteristics make them suitable for applications such as voltage regulation, and in triggering mechanisms for devices like igniters and residual current circuit breakers.^{[1][2]} The component is manufactured by JIEJIE MICROELECTRONICS CO., Ltd.^{[3][4][5]}

Absolute Maximum Ratings

This table summarizes the absolute maximum ratings for the **JX040** series under specified conditions. Exceeding these values may cause permanent damage to the device.

Parameter	Symbol	Value	Unit
Storage Junction Temperature Range	Tstg	-40 to 150	°C
Operating Junction Temperature Range	Tj	-40 to 110 (up to 125 with $\leq 1\text{k}\Omega$ gate-cathode resistor)	°C
Repetitive Peak Off-State Voltage	VDRM	600	V
Repetitive Peak Reverse Voltage	VRRM	600	V
RMS On-State Current (Package Dependent)	IT(RMS)	4	A
Non-Repetitive Surge Peak On-State Current (tp=10ms)	ITSM	30	A
I ² t Value for Fusing (tp=10ms)	I ² t	4.5	A ² s
Peak Gate Current (tp=20μs, Tj=110°C)	IGM	1.2	A
Average Gate Power Dissipation (Tj=110°C)	PG(AV)	0.2	W

Data sourced from the **JX040** Series datasheets.[\[1\]](#)[\[2\]](#)

Electrical Characteristics (Tj=25°C unless otherwise specified)

This table details the electrical characteristics of the **JX040** SCR, which are crucial for understanding its performance in a circuit.

Parameter	Symbol	Test Condition	Min.	Typ.	Max.	Unit
On-State Voltage	VTM	IT=8A, tp=380μs	-	-	1.5	V
Off-State Leakage Current	IDRM / IRRM	VD=VDRM , VR=VRRM	-	-	5	μA
Off-State Leakage Current (Tj=110°C)	IDRM / IRRM	VD=VDRM , VR=VRRM	-	-	100	μA
Gate Trigger Current	IGT	VD=12V, RL=33Ω	-	-	200	μA
Gate Trigger Voltage	VGT	VD=12V, RL=33Ω	-	0.6	0.8	V
Gate Non-Trigger Voltage	VGD	VD=VDRM , Tj=110°C	0.2	-	-	V
Latching Current	IL	IG=1.2 IGT	-	-	6	mA
Holding Current	IH	IT=0.05A	-	-	5	mA
Critical Rate of Rise of Off-State Voltage	dV/dt	VD=2/3VDRM, Tj=110°C, RGK=1KΩ	50	-	-	V/μs

Data sourced from the **JX040** Series datasheets.[\[1\]](#)[\[2\]](#)

Thermal Resistances

Parameter	Symbol	Value	Unit
Junction to Case (DC)	Rth(j-c)	7.5	°C/W
Junction to Ambient (DC)	Rth(j-a)	120	°C/W

Data sourced from the **JX040Q** datasheet.[\[2\]](#)

Experimental Protocols: Electrical Characterization of the JX040 SCR

The "experiments" for the **JX040** involve electrical testing to ensure it meets its specified characteristics. The methodologies are defined by the test conditions in the electrical characteristics table.

1. On-State Voltage (VTM) Measurement:

- Objective: To determine the voltage drop across the SCR when it is in the "on" or conducting state.
- Methodology: A forward current (IT) of 8A is passed through the SCR for a short duration (tp=380µs). The voltage across the anode and cathode terminals is then measured. This is performed at a junction temperature (Tj) of 25°C.

2. Gate Trigger Current (IGT) and Voltage (VGT) Measurement:

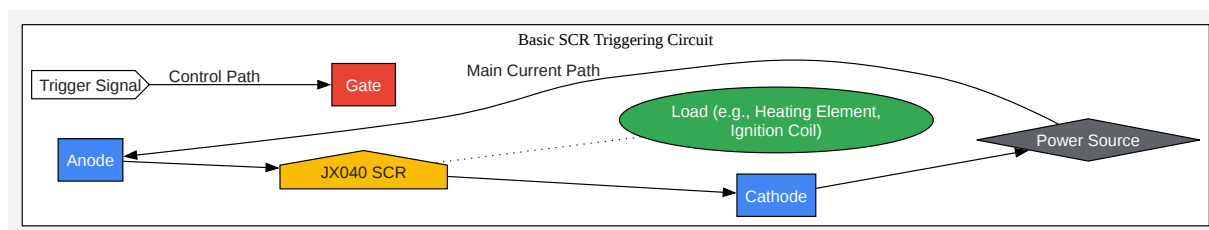
- Objective: To find the minimum gate current and voltage required to switch the SCR from an "off" to an "on" state.
- Methodology: A DC voltage (VD) of 12V is applied across the anode and cathode with a load resistor (RL) of 33Ω. A gradually increasing current is applied to the gate terminal. The current and voltage at the gate at the precise moment the SCR switches on are recorded as IGT and VGT, respectively.

3. Latching (IL) and Holding (IH) Current Measurement:

- Objective: To determine the minimum anode current required to keep the SCR in the "on" state after the gate signal is removed (latching current) and the minimum anode current to maintain the "on" state (holding current).
- Methodology:
 - Latching Current: The SCR is triggered on with a gate current of 1.2 times the specified IGT. The anode current is then increased until it remains latched in the "on" state after the gate signal is removed.
 - Holding Current: With the SCR in the "on" state, the anode current is gradually decreased from a higher value (e.g., 0.05A) until the SCR switches to the "off" state. The anode current just before turn-off is the holding current.

4. Critical Rate of Rise of Off-State Voltage (dV/dt) Measurement:

- Objective: To measure the SCR's ability to withstand a rapidly rising anode voltage without falsely triggering.
- Methodology: With the gate open or connected to the cathode through a specified resistor (RGK=1K Ω), a voltage equal to two-thirds of the VDRM is applied across the SCR at an elevated junction temperature (T_j=110°C). The rate of rise of this voltage is increased until the SCR triggers without a gate signal.



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Caption: Logical diagram of a **JX040** SCR in a basic power control circuit.

From Silicon Chips to "Organ-on-a-Chip": A Paradigm Shift for Drug Development

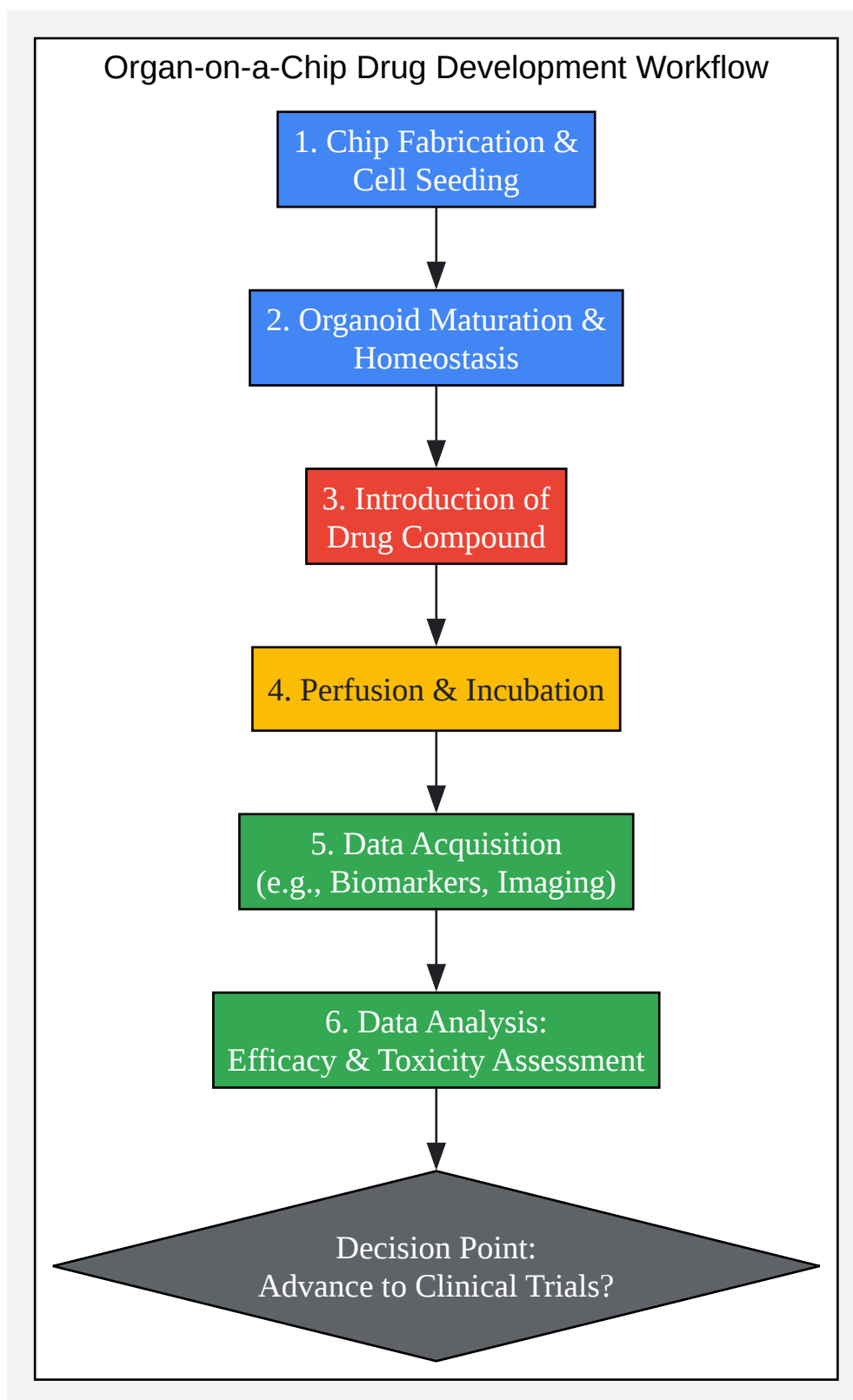
While the **JX040** is a silicon-based electronic chip, the term "chip" in modern drug development more commonly refers to "organ-on-a-chip" (OOC) or microphysiological systems.[6] These devices are revolutionizing preclinical research by providing more accurate models of human physiology than traditional 2D cell cultures or animal models.[7][8]

OOCs are microfluidic devices, typically made from a flexible polymer, that contain micro-channels lined with living human cells to emulate the structure and function of a human organ.[7][9] These systems can simulate blood flow, nutrient delivery, and even mechanical forces like breathing in a lung-on-a-chip.[7] By linking multiple OOCs, researchers can create a "human-body-on-a-chip" to study multi-organ interactions and a drug's pharmacokinetics and pharmacodynamics.[7][10]

The primary goal of OOC technology is to improve the efficiency and accuracy of preclinical drug evaluation, thereby reducing the high failure rate of drug candidates in human clinical trials.[6][9]

A Generalized Experimental Workflow for Drug Screening Using Organ-on-a-Chip

The following diagram illustrates a typical workflow for assessing the efficacy and toxicity of a new drug candidate using OOC technology.



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Caption: A generalized workflow for preclinical drug testing using Organ-on-a-Chip technology.

In conclusion, while the **JX040** SCR is a powerful component for controlling electrical systems that may be part of a laboratory's infrastructure, it is distinct from the "chip" technologies that are directly involved in biological research. For professionals in drug development, the advancements in organ-on-a-chip platforms represent the more pertinent and transformative application of micro-scale technology, promising to bridge the gap between preclinical studies and successful clinical outcomes.

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